

SKF 91488 dihydrochloride solubility and stability in solution

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Compound of Interest

Compound Name: SKF 91488 dihydrochloride

Cat. No.: B15589098

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Technical Support Center: SKF 91488 Dihydrochloride

Welcome to the technical support center for **SKF 91488 Dihydrochloride**. This guide provides detailed information on the solubility, solution stability, and handling of this compound. It includes frequently asked questions (FAQs), experimental protocols, and troubleshooting advice to assist researchers, scientists, and drug development professionals in their experiments.

Frequently Asked Questions (FAQs)

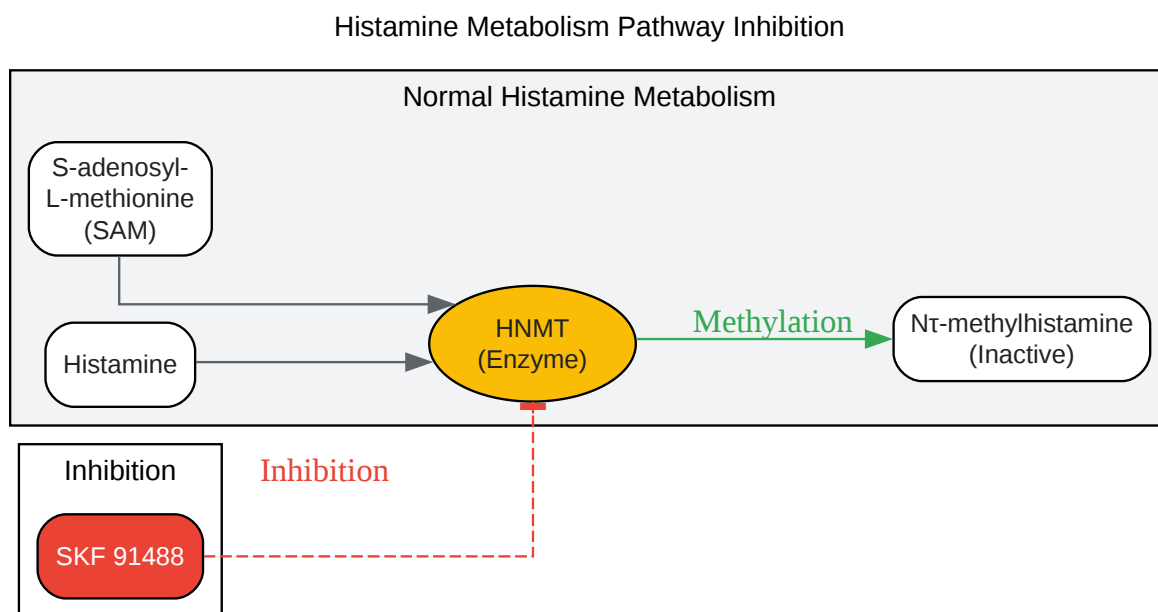
Q1: What is **SKF 91488 dihydrochloride**?

A1: **SKF 91488 dihydrochloride** is a potent and noncompetitive inhibitor of the enzyme Histamine N-methyltransferase (HNMT). By inhibiting HNMT, it prevents the metabolic degradation of histamine, leading to an increase in local histamine concentrations. It is often used in research related to inflammation, cardiovascular disease, and neuroscience.

Q2: What is the primary mechanism of action for **SKF 91488 dihydrochloride**?

A2: The primary mechanism is the inhibition of Histamine N-methyltransferase (HNMT). HNMT is a key enzyme in histamine metabolism, catalyzing the transfer of a methyl group from S-

adenosyl-L-methionine (SAM) to histamine, which inactivates it. SKF 91488 blocks this process, thereby increasing the duration and intensity of histamine signaling.



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Caption: Inhibition of the HNMT signaling pathway by SKF 91488.

Solubility and Solution Preparation

Q3: How do I dissolve **SKF 91488 dihydrochloride**?

A3: **SKF 91488 dihydrochloride** is most readily soluble in dimethyl sulfoxide (DMSO).^{[1][2]} Solubility in aqueous buffers may be limited. For most in vitro applications, preparing a concentrated stock solution in DMSO is recommended, which can then be diluted into your aqueous experimental medium.

Solubility Data

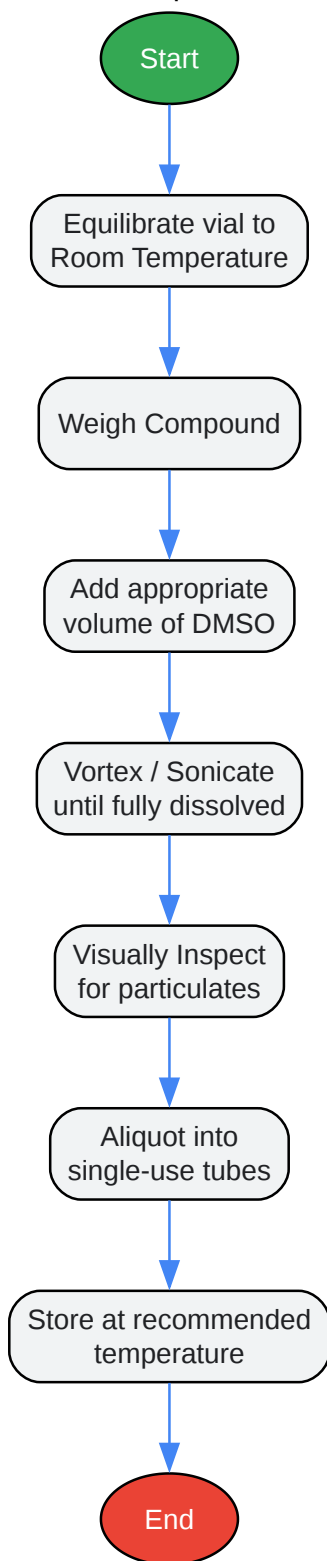
Solvent	Maximum Solubility	Notes
DMSO	≥ 75 mM	Warming and sonication can aid dissolution.
Water	Sparingly Soluble	Solubility is limited. We recommend empirical testing for your specific concentration needs.
Ethanol	Sparingly Soluble	Not a recommended primary solvent. Empirical testing is required.

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol provides a step-by-step guide for preparing a 10 mM stock solution of **SKF 91488 dihydrochloride** (MW: 248.21 g/mol).

- **Pre-Weighing Preparation:** Before opening, bring the vial of **SKF 91488 dihydrochloride** to room temperature for at least 15-20 minutes to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of the compound using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM solution, you would need 2.48 mg.
- **Solvent Addition:** Add the calculated volume of high-purity DMSO to the vial. For 2.48 mg of the compound, add 1 mL of DMSO.
- **Dissolution:** Cap the vial tightly and vortex thoroughly for 1-2 minutes. If necessary, briefly sonicate the solution in a water bath to ensure complete dissolution. Visually inspect the solution against a light source to confirm that no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile polypropylene tubes.
- **Storage:** Store the aliquots as recommended in the stability and storage guide below.

Stock Solution Preparation Workflow



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Caption: A standard workflow for preparing a stock solution of SKF 91488.

Stability and Storage Guide

Q4: How should I store **SKF 91488 dihydrochloride**?

A4: Proper storage is critical to maintain the integrity of the compound. Recommendations differ for the solid form and solutions.

Storage Conditions Summary

Form	Temperature	Duration	Notes
Solid Powder	-20°C	Months to years	Store in a dry, dark place. Keep the container tightly sealed. [1]
Solid Powder	4°C	Days to weeks	For short-term storage only. Protect from moisture. [1]
Solution in DMSO	-20°C	Up to 1 month	Recommended for short-term storage. Avoid more than 1-2 freeze-thaw cycles.
Solution in DMSO	-80°C	Up to 6 months	Recommended for long-term storage. Use single-use aliquots to prevent degradation from freeze-thaw cycles.

Troubleshooting Guide

Q5: My compound is not dissolving in DMSO. What should I do?

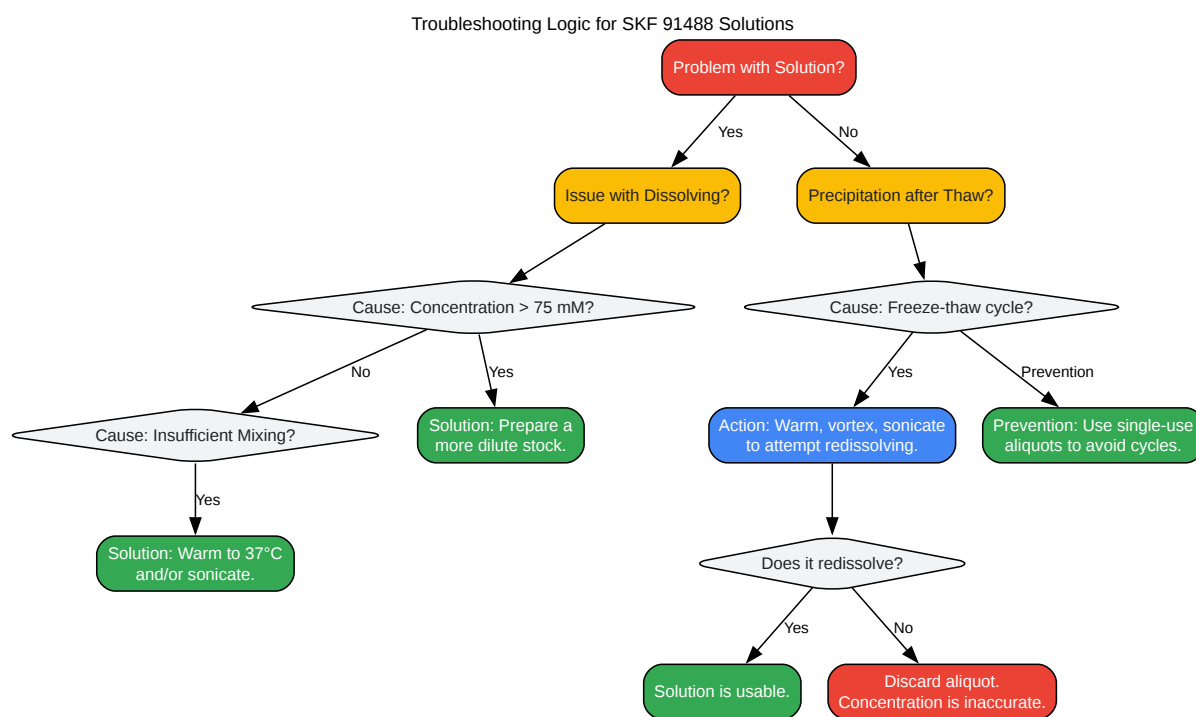
A5: If you encounter solubility issues, consider the following:

- **Concentration:** You may be exceeding the maximum solubility (≥ 75 mM). Try preparing a more dilute solution.

- **Technique:** Ensure you have vortexed the solution vigorously. Gentle warming (to 37°C) or brief sonication can significantly aid dissolution.
- **Purity:** Check the purity of your DMSO. It should be anhydrous and of high quality.

Q6: I observed precipitation in my stock solution after thawing it from -20°C or -80°C. Is it still usable?

A6: Precipitation can occur after a freeze-thaw cycle. Before use, bring the aliquot to room temperature and vortex thoroughly to redissolve the compound. If the precipitate does not go back into solution after warming and vortexing/sonicating, it should not be used, as the concentration will no longer be accurate. To prevent this, ensure your stock concentration is not too close to the solubility limit and always use fresh aliquots.



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References

- 1. SKF-91488 HCl | CAS 68941-21-9 | Sun-shinechem [sun-shinechem.com]
- 2. SKF 91488 dihydrochloride | 68941-21-9 | TCA94121 [biosynth.com]
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